

A Comparative Analysis of Raspberry Pi Thermocouple Solutions for Scientific Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MCC-134
CAS No.: 181238-67-5
Cat. No.: B1676261

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For researchers, scientists, and professionals in drug development, precise and reliable temperature monitoring is a critical component of experimental accuracy and reproducibility. The Raspberry Pi, with its versatility and computational power, has become a popular platform for building custom laboratory automation and data acquisition systems. When it comes to temperature measurement, numerous thermocouple solutions are available for the Raspberry Pi, each with its own set of features and performance characteristics. This guide provides an objective comparison of the Measurement Computing **MCC-134** with other prominent thermocouple solutions, supported by a detailed experimental protocol for performance validation.

Quantitative Data Summary

The following table summarizes the key specifications of the **MCC-134** and several popular alternatives for easy comparison. This data is compiled from manufacturer datasheets and product documentation.

Feature	MCC-134	Sequent Microsys ms 8- Channel HAT	Adafruit MAX31856 Breakout	Adafruit MAX31855 Breakout	Pimoroni MCP9600 Breakout
Number of Channels	4	8	1	1	1
Resolution	24-bit	24-bit	19-bit (thermocouple), 14-bit (internal)	14-bit	18-bit
Supported Thermocouple Types	J, K, R, S, T, N, E, B[1][2][3][4][5][6]	J, K, T, N, E, B, R, S[7][8]	K, J, N, R, S, T, E, B	K-type only[9][10]	K, J, T, N, S, E, B, R[11]
Interface	GPIO (HAT)	I2C (HAT)[7]	SPI	SPI[12][13]	I2C[11]
Cold Junction Compensation	Yes, three on-board sensors[4][6]	Yes, ten thermistors[7]	Yes	Yes	Yes
Open Thermocouple Detection	Yes[1][2][3][4][5][6]	No specified	Yes	Yes	No specified
Electrical Isolation	Yes[2][4]	No specified	No	No	No
Stackable	Yes, up to 8 HATs[1][3][4][5][6]	Yes, up to 8 HATs[7][8]	No	No	Yes (with address change)[14]
Software Support	C/C++ and Python libraries[1][3][4][6]	Python library	Arduino and Python libraries[15][16][17][18]	Python library[12][19][13][20]	Python library[11][21][22]
Hot-Junction Accuracy	Varies by thermocouple	1% factory, 0.1% with	±0.5°C (typical)	±2°C[9]	±1.5°C[11]

type (e.g., calibration[7]
Type K [8]
typical:
 $\pm 1.1^{\circ}\text{C}$)

Detailed Experimental Protocol

To provide a framework for empirical comparison, the following experimental protocol outlines a procedure for evaluating the accuracy and stability of different Raspberry Pi thermocouple solutions.

Objective: To compare the temperature measurement accuracy and stability of the **MCC-134** against other Raspberry Pi thermocouple solutions under controlled temperature conditions.

Materials:

- Raspberry Pi (Model 4B or later recommended)
- **MCC-134** Thermocouple HAT
- Alternative thermocouple solutions (e.g., Sequent Microsystems 8-Channel HAT, Adafruit MAX31856, Adafruit MAX31855, Pimoroni MCP9600)
- Multiple K-type thermocouples from the same manufacturing batch
- A calibrated temperature source (e.g., a dry-well calibrator or a stirred water bath with a certified reference thermometer)
- Stable power supply for the Raspberry Pi
- Insulated enclosure to minimize thermal gradients across the measurement boards

Methodology:

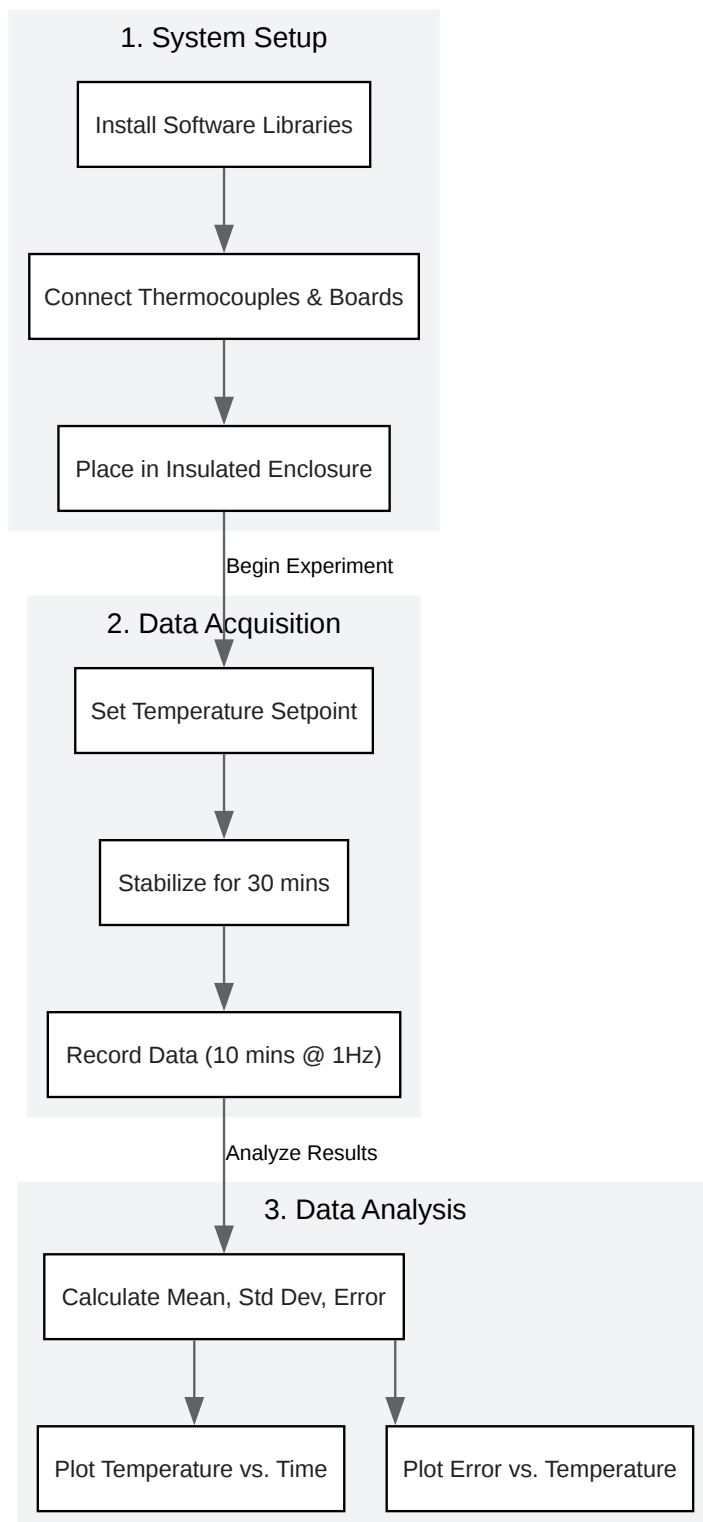
- Setup:
 - Install the necessary software libraries for each thermocouple solution on the Raspberry Pi according to the manufacturer's instructions.

- Connect one thermocouple to each channel of the device under test.
- Place the "hot junction" of all thermocouples, along with the reference thermometer probe, into the calibrated temperature source. Ensure they are in close proximity to each other.
- Place the Raspberry Pi and the thermocouple interface boards inside the insulated enclosure to allow them to reach thermal equilibrium and minimize the impact of ambient temperature fluctuations on cold junction compensation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Power on the Raspberry Pi and the temperature source.
- Data Acquisition:
 - Set the calibrated temperature source to a series of setpoints across the desired measurement range (e.g., 0°C, 25°C, 50°C, 100°C, 200°C).
 - At each setpoint, allow the system to stabilize for at least 30 minutes.
 - Write a Python script to simultaneously record temperature readings from all channels of all connected devices and the reference thermometer at a rate of one sample per second for a duration of 10 minutes.
 - Save the data for each setpoint in a separate CSV file for later analysis.
- Data Analysis:
 - For each setpoint and each thermocouple channel, calculate the mean, standard deviation, and variance of the temperature readings.
 - Calculate the error for each channel by subtracting the mean reading of the reference thermometer from the mean reading of the thermocouple channel.
 - Plot the temperature readings over time for each device at each setpoint to visualize stability and noise.
 - Plot the calculated error for each device across the entire temperature range to assess accuracy and linearity.

Visualizing Workflows and Relationships

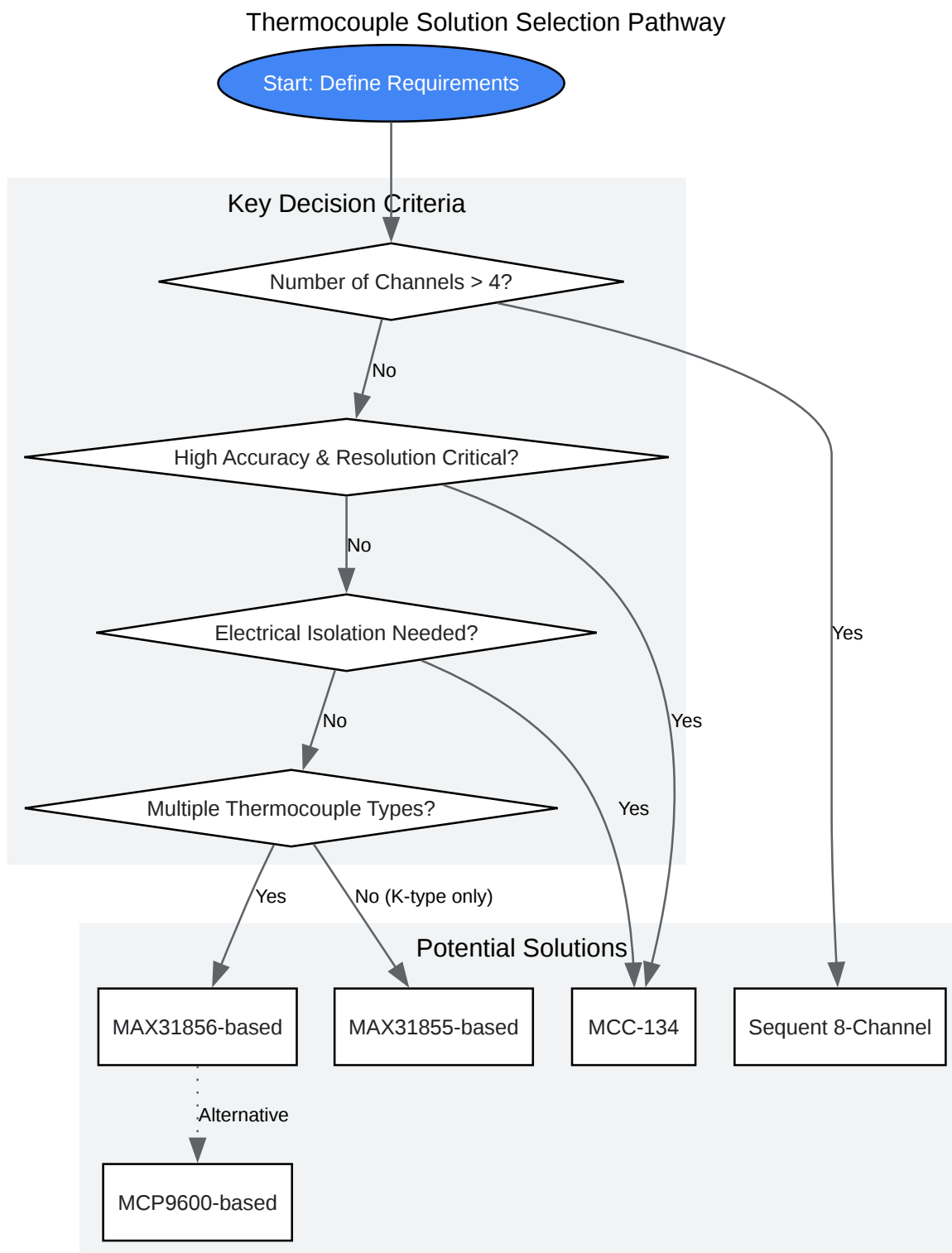
To better understand the experimental process and the decision-making involved in selecting a thermocouple solution, the following diagrams are provided.

Experimental Comparison Workflow



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A flowchart of the experimental protocol for comparing thermocouple solutions.



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A logical diagram for selecting a thermocouple solution based on requirements.

Discussion and Conclusion

The **MCC-134** stands out for its combination of high resolution (24-bit), 4 channels, electrical isolation, and support for a wide range of thermocouple types.^{[1][2][3][4][5][6][23]} These features make it a robust solution for professional laboratory environments where accuracy and protection against electrical noise are paramount. The ability to stack up to eight HATs allows for scalable, high-channel-count systems.^{[1][3][4][5][6]}

The Sequent Microsystems 8-Channel HAT offers a higher channel count in a single board and also features 24-bit resolution.^{[7][8]} Its I2C interface is a key differentiator, which can be advantageous in systems with many GPIO-intensive peripherals. The calibration option to achieve 0.1% accuracy is a significant feature for applications demanding high precision.^{[7][8]}

For applications with fewer channels and where cost is a primary driver, breakout boards based on integrated circuits like the MAX31856, MAX31855, and MCP9600 are viable alternatives. The MAX31856 is a versatile option supporting multiple thermocouple types, making it a significant upgrade from the K-type-only MAX31855.^{[10][15]} The MCP9600 offers the convenience of an I2C interface and configurable temperature alerts, which can be useful for process control applications.^[11]

Solutions based on the Analog Devices AD7124 represent a more advanced option, offering very low noise and high precision. However, they typically require more effort in terms of hardware integration and software development, potentially including the need for custom Linux kernel drivers to achieve optimal performance.

In conclusion, the choice of a thermocouple solution for the Raspberry Pi depends heavily on the specific requirements of the application. For demanding scientific and drug development applications requiring high accuracy, multiple channels, and robust operation, the **MCC-134** presents a compelling, well-supported, and professional-grade option. For higher channel counts in a compact form factor, the Sequent Microsystems HAT is a strong contender. For less critical applications or projects with tight budget constraints, the various breakout boards offer a flexible and cost-effective entry point. It is strongly recommended that users perform their own validation experiments, following a protocol similar to the one outlined above, to ensure the selected solution meets the specific needs of their research.

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